

# Benzyl alcohol-13C chemical properties and structure

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An In-depth Technical Guide to Benzyl alcohol-13C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of Benzyl alcohol-<sup>13</sup>C. This isotopically labeled compound is an invaluable tool in mechanistic and metabolic studies, offering a means to trace the fate of the benzyl moiety through complex chemical and biological systems.

## **Structure and Chemical Identity**

Benzyl alcohol-<sup>13</sup>C is benzyl alcohol that has been selectively enriched with the stable isotope carbon-13 at the benzylic (alpha) carbon position. This labeling does not significantly alter the chemical reactivity of the molecule but provides a unique spectroscopic marker for tracking its transformations.

- Chemical Formula: C<sub>6</sub>H<sub>5</sub><sup>13</sup>CH<sub>2</sub>OH
- Structure: Chemical structure of Benzyl Alcohol (Note: The image shows the general structure of benzyl alcohol. In Benzyl alcohol-13C, the carbon atom of the CH<sub>2</sub> group is a <sup>13</sup>C isotope.)
- Significance of Isotopic Labeling: Isotopic labeling is a critical technique for tracking the movement of an atom or molecule through a reaction or a metabolic pathway.[1] By replacing



a standard carbon-12 atom with a carbon-13 isotope, researchers can precisely follow the labeled molecule using analytical techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[1]

## **Physicochemical Properties**

The physical properties of Benzyl alcohol-¹³C are nearly identical to those of its unlabeled counterpart. The primary difference is its molecular weight. Quantitative data is summarized in the table below.

Property	Value	Reference(s)
CAS Number	54522-91-7	[1][2]
Molecular Weight	109.13 g/mol	[1][2]
Linear Formula	C <sub>6</sub> H <sub>5</sub> <sup>13</sup> CH <sub>2</sub> OH	[2]
Appearance	Colorless liquid	[3]
Melting Point	-16 to -13 °C	[2]
Boiling Point	203-205 °C	[2]
Density	1.055 g/mL at 25 °C	[2]
Refractive Index	n20/D 1.54	[2]
Isotopic Purity	Typically ≥99 atom % ¹³C	[2]

# **Spectroscopic Characterization**

Spectroscopic analysis is fundamental for confirming the identity, purity, and isotopic enrichment of Benzyl alcohol-13C.



Analytical Technique	Key Observation	Reference(s)
<sup>13</sup> C NMR	Enhanced signal for the α-carbon at ~64-65 ppm (in CDCl <sub>3</sub> )	[1][4]
Mass Spectrometry (EI)	Molecular ion (M+1) peak at m/z 109	[1]
<sup>1</sup> H NMR	Observation of <sup>1</sup> H- <sup>13</sup> C coupling constants	[1]
Infrared (IR) Spectroscopy	Broad O-H stretch at ~3500- 3000 cm <sup>-1</sup> ; C-O stretch at ~1080-1010 cm <sup>-1</sup>	[5][6]

## **Nuclear Magnetic Resonance (NMR) Spectroscopy**

NMR is the most direct method for confirming the position and incorporation of the <sup>13</sup>C label.[1]

- ¹³C NMR: The alpha-carbon of Benzyl alcohol-¹³C shows a significantly enhanced signal in the ¹³C NMR spectrum due to the high isotopic enrichment (typically 99%).[1] This peak appears at approximately 64-65 ppm, though the exact shift can be influenced by the solvent.[1] This distinct signal allows for unambiguous identification and can be monitored to track the carbon's transformation in chemical reactions.[1]
- ¹H NMR: High-resolution proton NMR can provide secondary confirmation of ¹³C labeling through the observation of one-bond and two-bond ¹H-¹³C coupling constants, which are absent in the unlabeled compound.[1]

### Mass Spectrometry (MS)

Mass spectrometry validates the successful incorporation of the heavier isotope by detecting the change in molecular weight.[1] Unlabeled benzyl alcohol has a molecular weight of approximately 108.14 g/mol, presenting a molecular ion peak at an m/z of 108.[1][5] For Benzyl alcohol-13C, this peak shifts by one mass unit to an m/z of 109, providing clear evidence of single 13C atom incorporation.[1]



# Experimental Protocols Synthesis of Benzyl alcohol-13C

A common method for the synthesis of Benzyl alcohol-<sup>13</sup>C is the reduction of a corresponding <sup>13</sup>C-labeled benzoic acid derivative.

Protocol: Reduction of Benzyl [13C-carboxy]benzoate

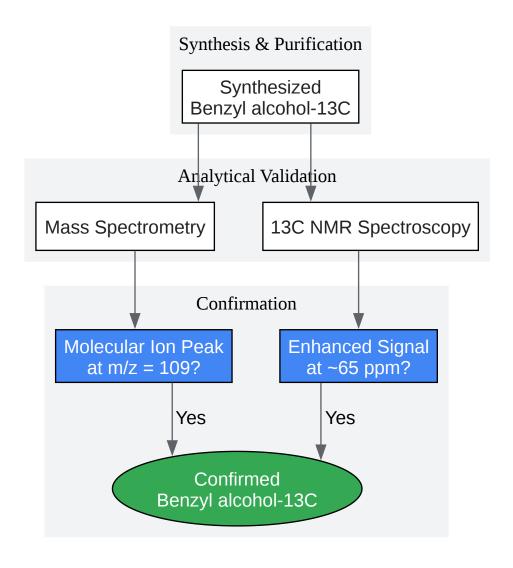
This protocol is adapted from a procedure for synthesizing isotopically labeled benzyl alcohol.

- Reaction Setup: In a reaction vessel, dissolve benzyl [¹³C-carboxy]benzoate (1 equivalent) in ethanol.
- Catalyst Addition: Add Palladium on charcoal (5% Pd, 0.1 equivalents) to the solution.
- Hydrogenolysis: Stir the mixture under a hydrogen atmosphere (1 atm) for approximately 4 hours.
- Workup: Filter the solution to remove the palladium catalyst.
- Purification: Distill the ethanol under reduced pressure. The residue, containing the product and [¹³C-carboxy]benzoic acid, can be further purified by sublimation to isolate the Benzyl alcohol-¹³C.
- Characterization: Confirm the chemical identity and isotopic purity of the final product using <sup>1</sup>H NMR, <sup>13</sup>C NMR, and Mass Spectrometry as described above.

## **Analytical Workflow for Isotopic Labeling Confirmation**

The following workflow is standard for verifying the successful synthesis and purity of Benzyl alcohol-<sup>13</sup>C.





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Caption: Workflow for analytical validation of Benzyl alcohol-13C.

# **Applications in Research and Drug Development**

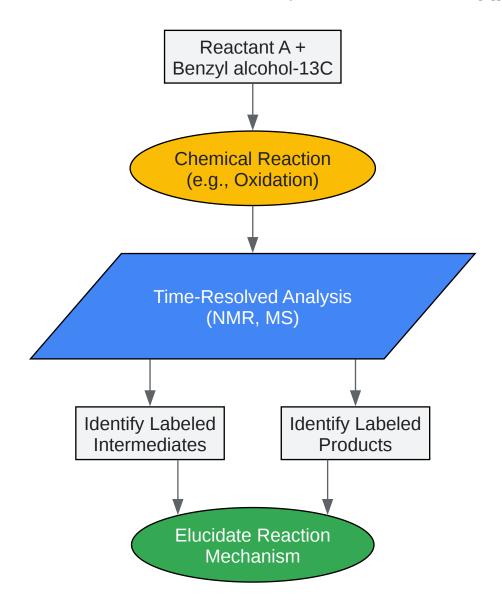
Benzyl alcohol-<sup>13</sup>C is a powerful tracer used to elucidate reaction mechanisms and metabolic pathways.[1] Its applications are crucial in organic chemistry, biochemistry, and pharmaceutical development.

#### **Mechanistic Studies**

In mechanistic studies, the <sup>13</sup>C label allows researchers to follow the benzylic carbon through a sequence of chemical transformations.[1] By using NMR and MS to analyze intermediates and



final products, it is possible to definitively identify which bonds are formed and broken, providing critical insights into the reaction pathway.[1] For example, it has been used in high-pressure NMR studies to monitor the kinetics of catalytic oxidations in real-time.[1][7]



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Caption: General workflow for a tracer study using Benzyl alcohol-13C.

## **Metabolic Pathway Analysis**

Isotopically labeled compounds are essential for studying how drugs and other xenobiotics are metabolized in biological systems.



#### A. Metabolism in Mammals

In healthy individuals, benzyl alcohol is rapidly oxidized to benzoic acid.[3] This is then conjugated with glycine in the liver and excreted in the urine as hippuric acid.[3] Using Benzyl alcohol-13C allows researchers to quantify the rate and extent of this metabolic process.



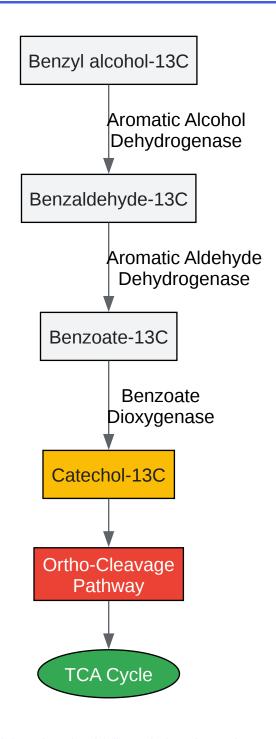
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Caption: Human metabolic pathway of Benzyl alcohol-13C.

#### B. Microbial Metabolism

Certain bacteria can utilize benzyl alcohol as a carbon source. Studies in Pseudomonas putida CSV86 have shown that benzyl alcohol is metabolized via benzaldehyde and benzoate to catechol, which then enters the central metabolism through the ortho-cleavage pathway.[8][9]





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Caption: Metabolism of Benzyl alcohol-13C in P. putida CSV86.

### **Drug Development**

In the development of pharmaceuticals, stable isotope-labeled compounds like Benzyl alcohol<sup>13</sup>C are used as internal standards for quantitative analysis by methods such as GC-MS or LCMS.[10][11] Its use as a tracer is also vital for understanding the metabolic fate and



pharmacokinetics of drug candidates that contain a benzyl moiety.[10] Furthermore, unlabeled benzyl alcohol itself is widely used as an excipient in drug formulations for its preservative and solubilizing properties.[12][13]

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